

# Personal protective equipment for handling 3-Bromo-4-fluorobenzoic acid

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## Compound of Interest

Compound Name: 3-Bromo-4-fluorobenzoic acid

Cat. No.: B150688

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## Essential Safety and Handling Guide for 3-Bromo-4-fluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Bromo-4-fluorobenzoic acid**. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**3-Bromo-4-fluorobenzoic acid** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signal Word: Warning[\[1\]](#)[\[4\]](#)

## Personal Protective Equipment (PPE) Requirements

Engineering controls, such as the use of a fume hood, should be the primary method of exposure control. When handling **3-Bromo-4-fluorobenzoic acid**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[1]	To prevent eye contact which can cause serious irritation.
Skin Protection	Chemical-resistant, impervious gloves (must satisfy EU Directive 89/686/EEC and standard EN 374).[1][2] Fire/flame resistant and impervious clothing.[1]	To prevent skin contact which can cause irritation. Contaminated clothing should be removed and washed before reuse.[1]
Respiratory Protection	A full-face respirator, a dust mask (type N95 in the US), or a NIOSH/European Standard EN 149 approved respirator with a P95 (US) or P1 (EU) particle filter is necessary if exposure limits are exceeded, irritation is experienced, or when working outside of a fume hood.[1][4][5]	To prevent respiratory tract irritation from inhalation of dust or aerosols.

## Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.  
[1][6]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.  
[6][7]

**Safe Handling Procedures:**

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[1]
- Wear all required personal protective equipment as detailed in the table above.[1][6]
- Avoid the formation of dust and aerosols.[1][2]
- Use non-sparking tools to prevent ignition.[1]
- Wash hands thoroughly with soap and water after handling.[1]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[6]

**Storage:**

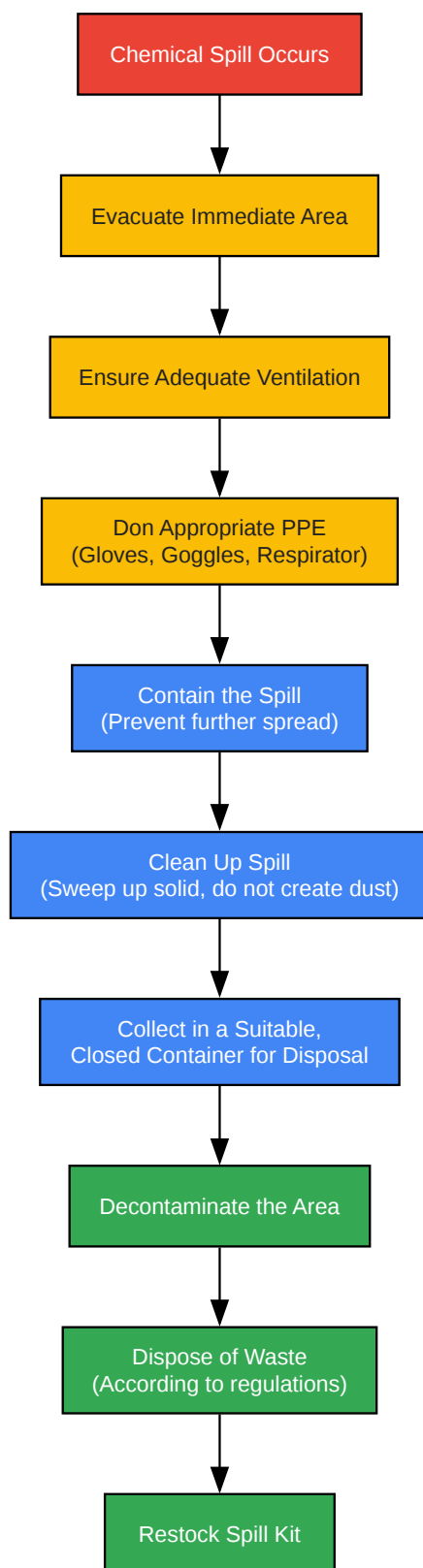
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][6]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[5][6]

## Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>

## Spill and Disposal Plan

In the event of a spill, follow the workflow below.



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Caption: Workflow for handling a **3-Bromo-4-fluorobenzoic acid** spill.

#### Disposal:

- Dispose of **3-Bromo-4-fluorobenzoic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1]
- The waste is classified as hazardous and should be disposed of at an approved waste disposal plant.[6][8] It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[5]

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